

# Clk-IN-T3 solubility and preparation for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Clk-IN-T3

Cat. No.: B608927

[Get Quote](#)

## Application Notes and Protocols: Clk-IN-T3

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Clk-IN-T3** is a potent and selective inhibitor of CDC-like kinases (CLKs), with high affinity for CLK1, CLK2, and CLK3.[1][2][3][4] It also shows inhibitory activity against DYRK1A and DYRK1B at higher concentrations.[2][4] CLKs are dual-specificity kinases that play a crucial role in the regulation of pre-mRNA splicing through the phosphorylation of serine/arginine-rich (SR) proteins.[5][6][7] By inhibiting CLKs, **Clk-IN-T3** modulates alternative splicing, a process frequently dysregulated in diseases such as cancer.[2][8] These application notes provide detailed information on the solubility, storage, and experimental use of **Clk-IN-T3**.

### Physicochemical Properties and Storage

Property	Value	Reference
Molecular Formula	C <sub>28</sub> H <sub>30</sub> N <sub>6</sub> O <sub>2</sub>	[2]
Molecular Weight	482.58 g/mol	[2]
CAS Number	2109805-56-1	[2][3]
Appearance	Solid powder	[9]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[2][3]
Storage (Solvent)	-80°C for up to 2 years, -20°C for up to 1 year	[1][2]

## Solubility and Solution Preparation

Proper dissolution of **Clk-IN-T3** is critical for experimental success. It is recommended to use freshly opened, anhydrous solvents to avoid precipitation, as the compound is hygroscopic.[1]

### In Vitro Solubility

Solvent	Maximum Concentration	Notes	Reference
DMSO	≥ 10 mg/mL (≥ 20.7 mM)	Ultrasonic and warming may be required.	[1][9]
Ethanol	0.1 - 1 mg/mL (Slightly soluble)	Gentle warming may be required.	[5][9]

## In Vivo Formulation

For in vivo experiments, it is crucial to prepare fresh solutions on the day of use.[1] Below are two reported formulations.

Formulation	Maximum Concentration	Reference
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	$\geq 2.08$ mg/mL ( $\geq 4.31$ mM)	[2]
10% DMSO, 90% (20% SBE- $\beta$ -CD in saline)	$\geq 2.08$ mg/mL ( $\geq 4.31$ mM)	[1][2]

## Experimental Protocols

### Preparation of Stock Solutions

It is recommended to prepare a high-concentration stock solution in DMSO, which can then be diluted to the desired working concentration in cell culture medium or other aqueous buffers.

Materials:

- **Clk-IN-T3** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

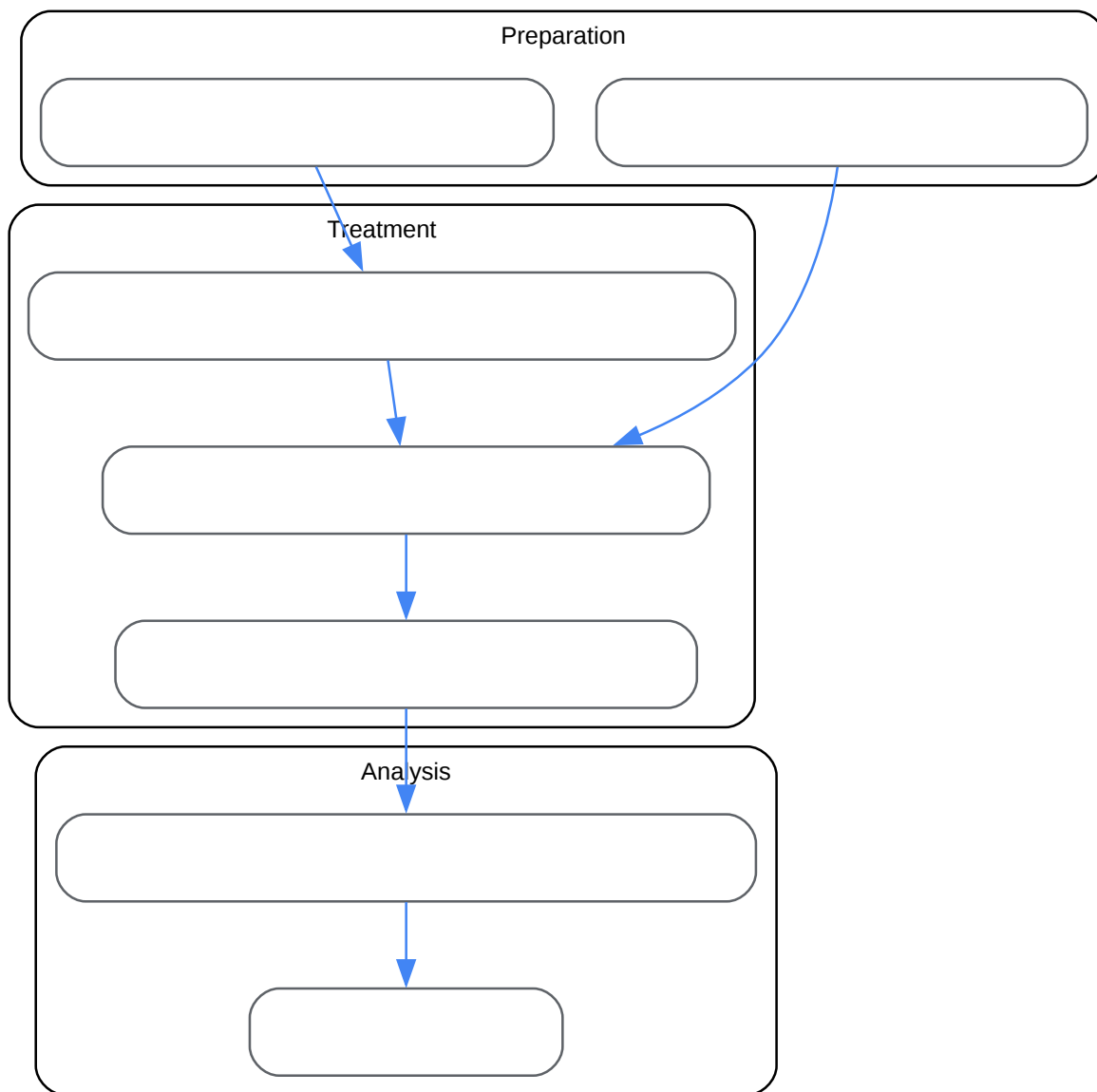
Protocol:

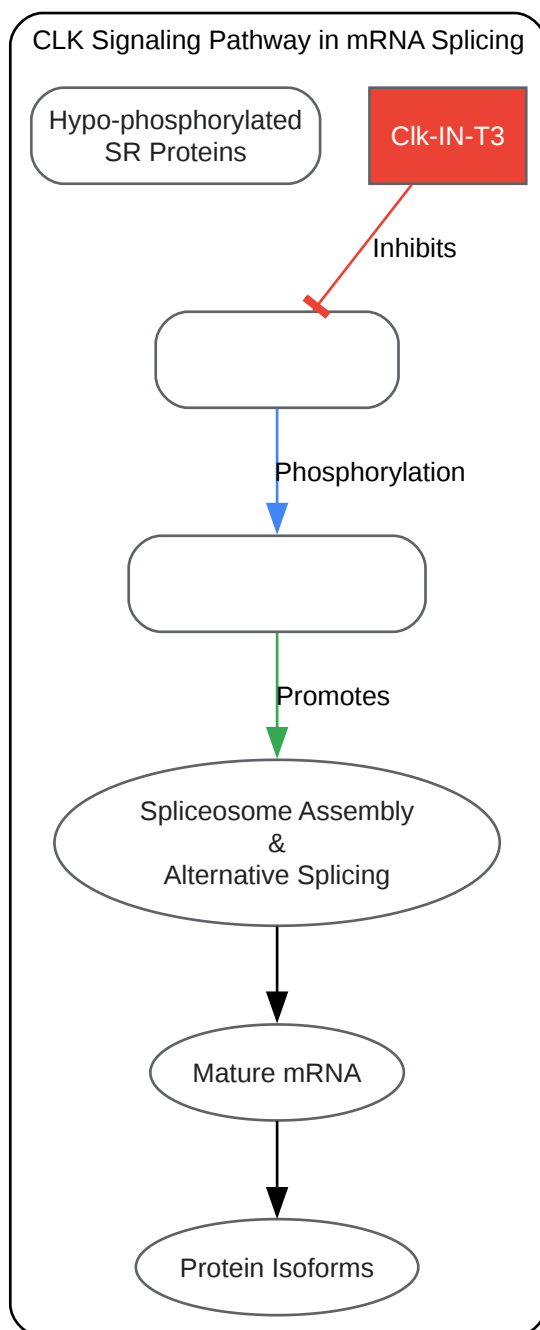
- Equilibrate the **Clk-IN-T3** vial to room temperature before opening.
- Weigh the desired amount of **Clk-IN-T3** powder in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly.

- If the compound does not fully dissolve, gentle warming (e.g., 37°C) and/or sonication can be used to aid dissolution.[\[1\]](#)[\[4\]](#)
- Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for shorter periods.[\[1\]](#)[\[2\]](#)

## In Vitro Cell-Based Assay Workflow

The following diagram outlines a general workflow for an in vitro cell-based assay using **Clk-IN-T3**.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Regulatory interplay between SR proteins governs CLK1 kinase splice variants production - PMC [pmc.ncbi.nlm.nih.gov]
- 2. What are CLK inhibitors and how do they work? [synapse.patsnap.com]
- 3. Clk/STY (cdc2-Like Kinase 1) and Akt Regulate Alternative Splicing and Adipogenesis in 3T3-L1 Pre-Adipocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. aacrjournals.org [aacrjournals.org]
- 5. The Protein Kinase Clk/Sty Directly Modulates SR Protein Activity: Both Hyper- and Hypophosphorylation Inhibit Splicing - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Clk Kinases and Splicing Regulation - Joseph Adams [grantome.com]
- 7. Cdc-Like Kinases (CLKs): Biology, Chemical Probes, and Therapeutic Potential - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Synergistic apoptotic effects in cancer cells by the combination of CLK and Bcl-2 family inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 9. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [Clk-IN-T3 solubility and preparation for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608927#clk-in-t3-solubility-and-preparation-for-experiments]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)